

PF-06465469 stability and storage conditions

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Compound of Interest

Compound Name: PF-06465469

Cat. No.: B609992

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PF-06465469 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **PF-06465469**, along with troubleshooting guides and frequently asked questions for its use in experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **PF-06465469**?

A1: Solid **PF-06465469** should be stored under specific conditions to ensure its stability. For short-term storage (days to weeks), a temperature of 0 - 4°C in a dry, dark environment is recommended.^[1] For long-term storage (months to years), the compound should be kept at -20°C, desiccated and protected from light.^{[1][2]} One supplier suggests that in lyophilized form, the chemical is stable for up to 36 months when stored at -20°C and kept desiccated.^[2]

Q2: How should I prepare and store stock solutions of **PF-06465469**?

A2: **PF-06465469** is soluble in DMSO, and gentle warming can aid in its dissolution. It is recommended to prepare a concentrated stock solution in DMSO, for example, at a concentration of 5 mM. Once prepared, stock solutions should be aliquoted to avoid multiple freeze-thaw cycles and stored at -20°C or -80°C. Stored at -20°C, the solution should be used within one month to prevent loss of potency.^[2]

Q3: What is the stability of **PF-06465469** in aqueous solutions or cell culture media?

A3: For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use. If continuous dosing for more than half a month is planned using a corn oil formulation, it should be chosen carefully. While specific data on the stability in aqueous solutions or cell culture media is limited, the general practice for similar compounds is to prepare fresh dilutions from the DMSO stock solution just before the experiment to minimize degradation.

Q4: Is **PF-06465469** sensitive to light?

A4: Yes, it is recommended to store both the solid compound and its solutions protected from light.^[1] Exposure to light may lead to degradation and loss of activity.

Q5: What is the mechanism of action of **PF-06465469**?

A5: **PF-06465469** is a potent and covalent inhibitor of Interleukin-2 Inducible T-cell Kinase (ITK) with an IC₅₀ of 2 nM.^{[1][3]} It also exhibits inhibitory activity against Bruton's Tyrosine Kinase (BTK) with a similar IC₅₀ of 2 nM.^{[3][4]} By covalently binding to these kinases, it blocks downstream signaling pathways, such as the phosphorylation of Phospholipase C gamma (PLCγ).^{[3][5]}

Data Presentation

Table 1: Storage Conditions Summary

Form	Storage Temperature	Duration	Additional Recommendations
Solid	0 - 4°C	Short-term (days to weeks)	Dry, dark environment ^[1]
Solid	-20°C	Long-term (months to years)	Desiccated, dark environment ^{[1][2]}
Solution (in DMSO)	-20°C	Up to 1 month ^[2]	Aliquot to avoid freeze-thaw cycles
Solution (in DMSO)	-80°C	Up to 2 years	Aliquot to avoid freeze-thaw cycles

Table 2: Solubility and Formulation for In Vivo Studies

Solvent System	Achievable Concentration	Solution Type	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	1.1 mg/mL (2.10 mM)	Suspended solution	May require sonication. Suitable for oral and intraperitoneal injection.[6]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 1.1 mg/mL (2.10 mM)	Clear solution	Prepare fresh daily.
10% DMSO, 90% Corn Oil	≥ 1.1 mg/mL (2.10 mM)	Clear solution	Use with caution for dosing periods longer than two weeks.[6]

Experimental Protocols

Protocol 1: Inhibition of PLCy Phosphorylation in Jurkat Cells

This protocol describes a typical Western blot experiment to assess the inhibitory effect of **PF-06465469** on the phosphorylation of PLCy in Jurkat cells.

1. Cell Culture and Treatment:

- Culture Jurkat cells in appropriate media and conditions until they reach the desired density.
- Pre-incubate the Jurkat cells with the desired concentrations of **PF-06465469** (e.g., 2 μM) or vehicle (DMSO) for a specified time (e.g., 24 hours).[6]

2. Cell Stimulation and Lysis:

- Stimulate the cells with an appropriate agonist, such as anti-CD3 antibody, to induce T-cell receptor (TCR) signaling and subsequent PLCy phosphorylation.
- After stimulation, wash the cells with ice-cold PBS and lyse them in a suitable lysis buffer containing protease and phosphatase inhibitors.

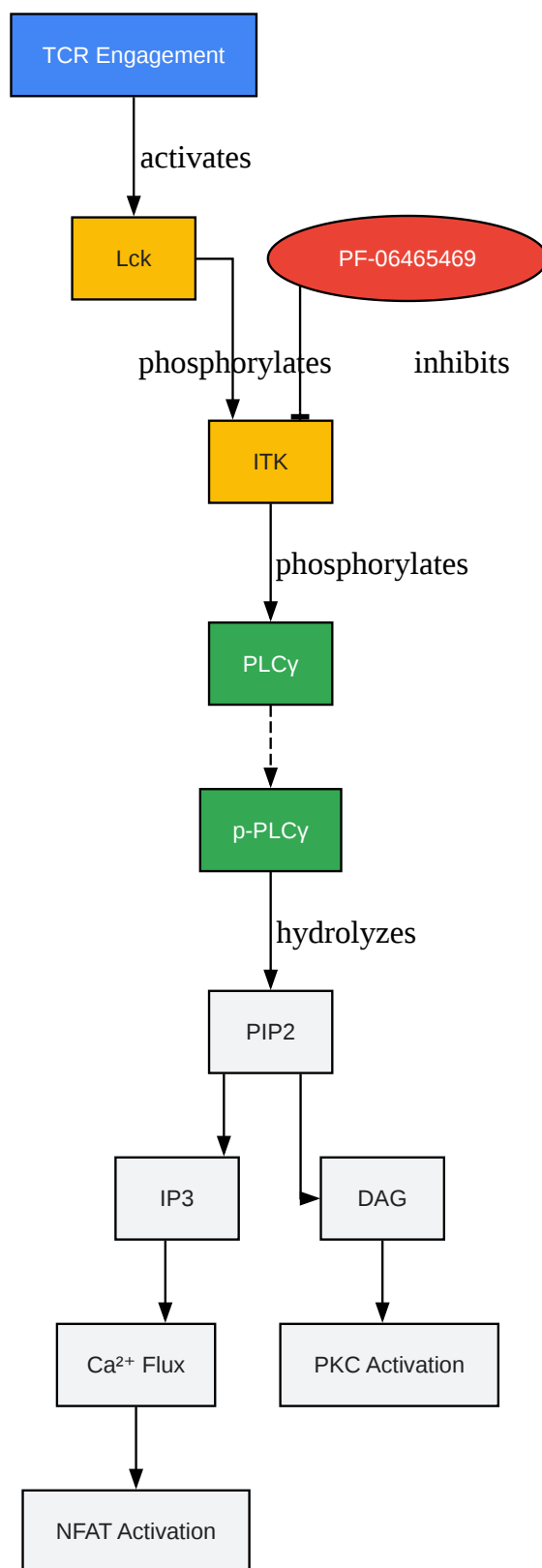
3. Protein Quantification and Sample Preparation:

- Determine the protein concentration of the cell lysates using a standard protein assay (e.g., BCA assay).
- Normalize the protein concentrations for all samples and prepare them for SDS-PAGE by adding Laemmli sample buffer and heating.

4. Western Blotting:

- Separate the protein lysates by SDS-PAGE and transfer the proteins to a nitrocellulose or PVDF membrane.
- Block the membrane with a suitable blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST) for 1 hour at room temperature.
- Incubate the membrane with a primary antibody specific for phosphorylated PLC γ (p-PLC γ) overnight at 4°C.
- Wash the membrane with TBST and then incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST and detect the signal using an enhanced chemiluminescence (ECL) substrate.
- To ensure equal protein loading, the membrane can be stripped and re-probed with an antibody against total PLC γ or a loading control protein like GAPDH.

Mandatory Visualization



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Caption: ITK Signaling Pathway Inhibition by **PF-06465469**.

Troubleshooting Guides

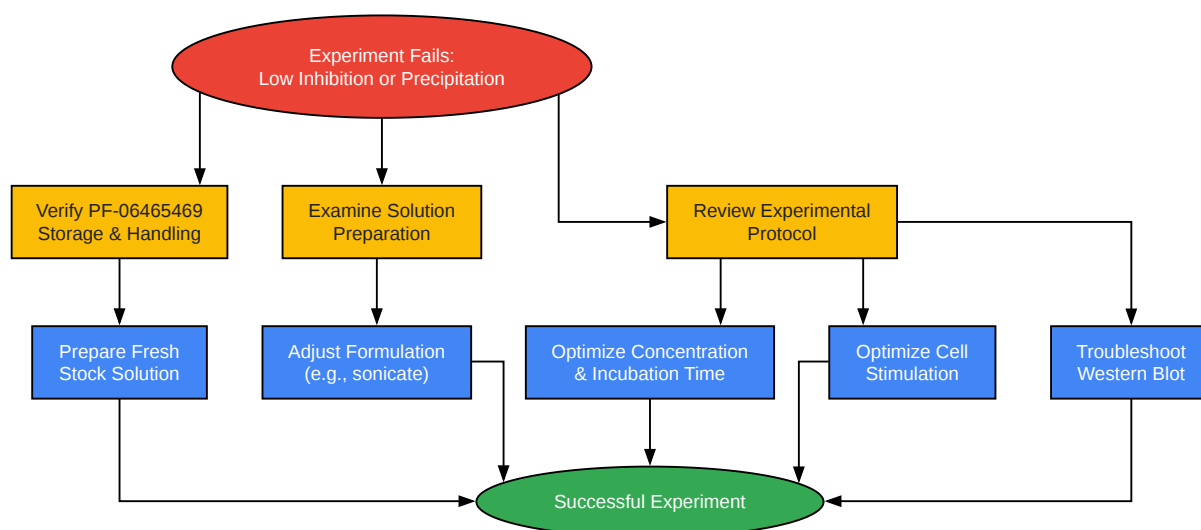
Issue 1: Low or No Inhibition of PLC γ Phosphorylation

- Possible Cause 1: Inactive **PF-06465469**.
 - Solution: Ensure that the compound has been stored correctly (solid at -20°C, protected from light; solutions aliquoted and stored at -20°C or -80°C). Prepare a fresh stock solution from a new vial of solid compound.
- Possible Cause 2: Insufficient Concentration or Incubation Time.
 - Solution: Perform a dose-response experiment to determine the optimal concentration of **PF-06465469** for your specific cell line and experimental conditions. Similarly, optimize the pre-incubation time.
- Possible Cause 3: Poor Cell Stimulation.
 - Solution: Verify the activity of your stimulating agent (e.g., anti-CD3 antibody) and optimize the stimulation time and concentration.
- Possible Cause 4: Issues with Western Blotting.
 - Solution: Ensure proper protein transfer, use fresh antibodies at the recommended dilutions, and optimize blocking and washing steps. Include positive and negative controls in your experiment.

Issue 2: Precipitation of **PF-06465469** in Solution

- Possible Cause 1: Exceeding Solubility Limit.
 - Solution: Do not exceed the recommended maximum concentration in DMSO (5 mM). When preparing formulations for in vivo studies, add the solvents sequentially and mix well after each addition. Sonication may help to dissolve precipitates in some formulations.^[6]
- Possible Cause 2: Temperature Effects.

- Solution: If precipitation occurs upon cooling, gentle warming may help to redissolve the compound. However, for aqueous-based working solutions, it is best to prepare them fresh before use.
- Possible Cause 3: Incompatibility with Media Components.
 - Solution: When diluting the DMSO stock solution into cell culture media, add it dropwise while vortexing to ensure rapid mixing and minimize local high concentrations that could lead to precipitation.



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References

- 1. medkoo.com [medkoo.com]

- 2. adooq.com [adooq.com]
- 3. cancer-research-network.com [cancer-research-network.com]
- 4. PF 06465469 | ITK | Tocris Bioscience [tocris.com]
- 5. Comparison of interleukin-2-inducible kinase (ITK) inhibitors and potential for combination therapies for T-cell lymphoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. medchemexpress.com [medchemexpress.com]
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